

# Application Notes and Protocols: Preparation of Bay K 8644 Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bay K 8644

Cat. No.: B1667825

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

**Bay K 8644** is a potent L-type calcium channel agonist widely used in pharmacological research to study calcium signaling pathways.[1][2] It is a dihydropyridine derivative that, unlike other compounds of its class such as nifedipine, enhances calcium influx through voltage-gated calcium channels.[3][4] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **Bay K 8644** due to the compound's poor solubility in aqueous solutions.[1][5] This document provides a detailed protocol for the preparation, storage, and handling of **Bay K 8644** stock solutions in DMSO.

## Physicochemical and Safety Data

A summary of the key quantitative data for **Bay K 8644** is presented in the table below. It is important to note that the reported solubility of **Bay K 8644** in DMSO varies across different suppliers. Researchers should consult the certificate of analysis for their specific batch of the compound.

Property	Value	References
Molecular Weight	356.30 g/mol	[2][3][6]
Appearance	Crystalline solid, yellow to dark yellow powder	[5][7]
Solubility in DMSO	Varies by source: 20 mg/mL, 50 mg/mL, 71 mg/mL, 100 mM, 184 mg/mL	[1][5][6]
Storage of Solid	+4°C or -20°C	[2][6]
Storage of Stock Solution	-20°C (up to 1 month) or -80°C (up to 1 year)	[2][6][8]
EC <sub>50</sub>	17.3 nM for L-type Ca <sup>2+</sup> channel activation	
CAS Number	71145-03-4	[1][2]

#### Safety Precautions:

**Bay K 8644** is considered a potent and hazardous compound.[5][9] It is classified as an irritant, causing skin and serious eye irritation.[1][3][7] Appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, should be worn at all times.[10] All handling of the solid compound and concentrated stock solutions should be performed in a chemical fume hood to avoid inhalation.[11]

## Experimental Protocol: Preparation of a 10 mM Bay K 8644 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Bay K 8644** in DMSO.

#### Materials:

- (±)-**Bay K 8644** (powder)
- Anhydrous/dry Dimethyl sulfoxide (DMSO)

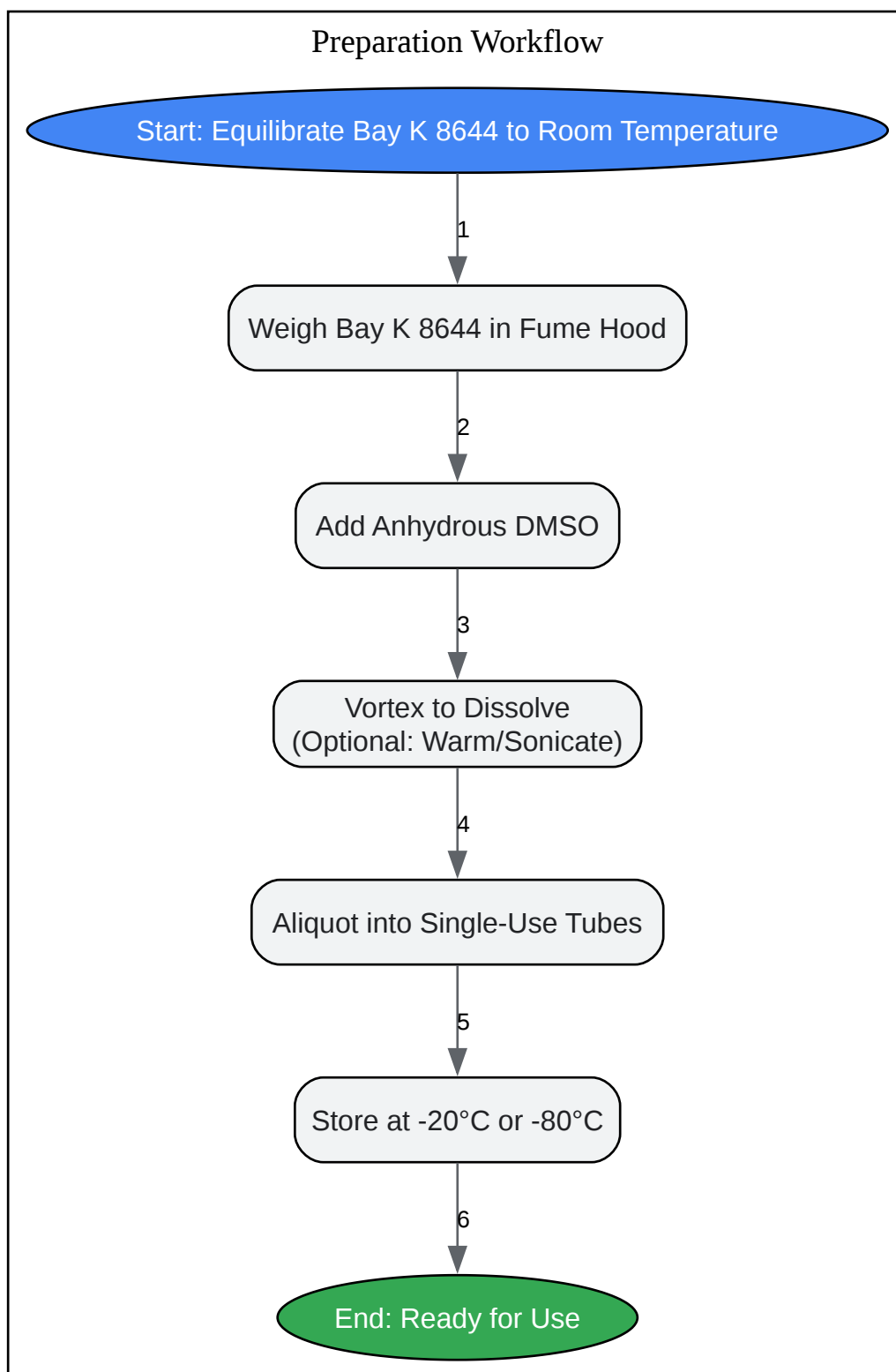
- Sterile microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

#### Procedure:

- Pre-handling Preparations:
  - Bring the vial of **Bay K 8644** powder to room temperature before opening to prevent condensation.
  - Ensure that fresh, anhydrous DMSO is used, as moisture can affect the solubility and stability of the compound.[\[6\]](#)
- Weighing the Compound:
  - In a chemical fume hood, carefully weigh out the desired amount of **Bay K 8644** powder. For 1 mL of a 10 mM stock solution, you will need 3.563 mg of **Bay K 8644** (Molecular Weight = 356.30 g/mol ).
  - Calculation:  $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 356.30 \text{ g/mol} \times 1000 \text{ mg/g} = 3.563 \text{ mg}$
- Dissolving the Compound:
  - Add the weighed **Bay K 8644** powder to a sterile microcentrifuge tube or amber vial.
  - Add the calculated volume of DMSO (in this case, 1 mL) to the tube.
  - Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath or sonication can be used to aid dissolution if necessary.[\[11\]](#)[\[12\]](#)[\[13\]](#) Visually inspect the solution to ensure there are no visible particulates.

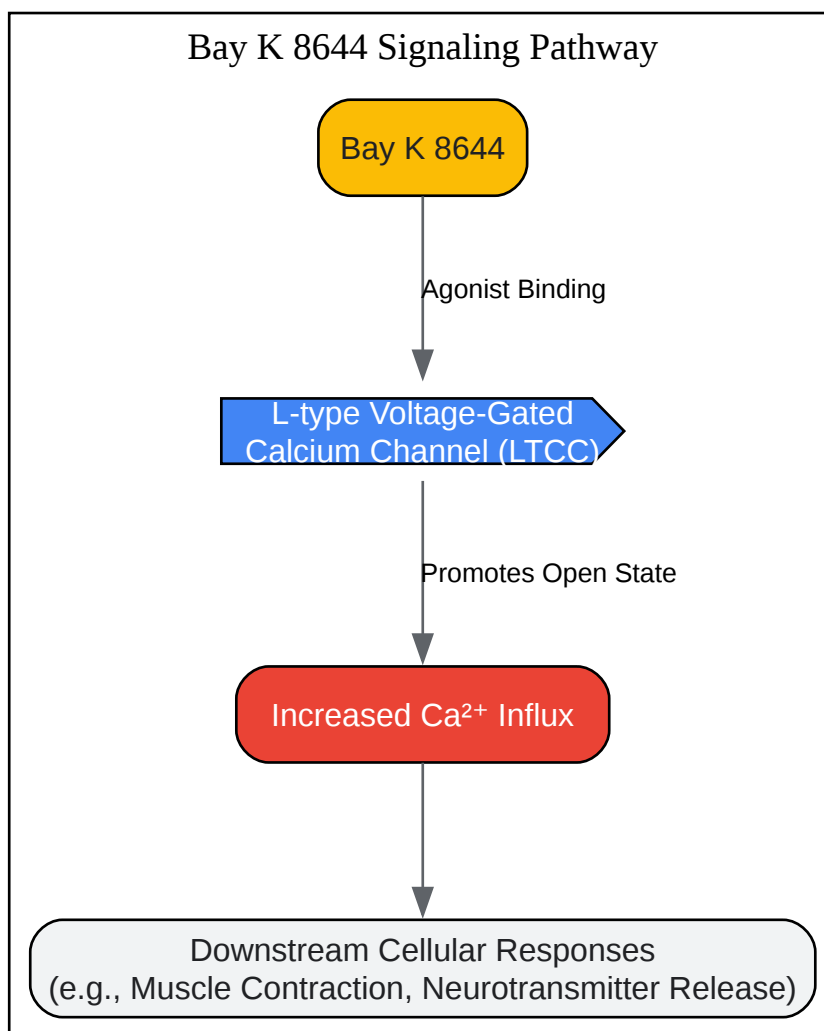
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[6\]](#)[\[14\]](#)
  - Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to one year).[\[2\]](#)[\[6\]](#)[\[8\]](#)
- Preparation of Working Solutions:
  - When preparing aqueous working solutions from the DMSO stock, it is recommended to make intermediate dilutions in DMSO first.
  - Add the final diluted DMSO sample to your aqueous buffer or cell culture medium. The final concentration of DMSO in the working solution should be kept low (typically below 0.5%) to avoid solvent-induced cellular toxicity.[\[11\]](#)[\[14\]](#) A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

## Visualizations



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Caption: Workflow for preparing **Bay K 8644** stock solution in DMSO.



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Caption: Mechanism of action of **Bay K 8644** on L-type calcium channels.

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